

Essential Safety and Logistical Information for Handling Risdiplam-hydroxylate-d3

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Compound of Interest

Compound Name: *Risdiplam-hydroxylate-d3*

Cat. No.: *B12375673*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of potent compounds like **Risdiplam-hydroxylate-d3** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Compound Information:

- Name: **Risdiplam-hydroxylate-d3**
- Synonyms: RG-7916-d3, RO7034067-d3
- CAS Number: 1825352-65-5 (for non-deuterated Risdiplam)[1]

Personal Protective Equipment (PPE)

When handling **Risdiplam-hydroxylate-d3**, which should be treated with the same precautions as a cytotoxic or potent compound, a comprehensive suite of personal protective equipment is mandatory to prevent exposure through skin contact, inhalation, or accidental ingestion.[2][3]

Engineering Controls: All handling of **Risdiplam-hydroxylate-d3** powder and solutions should be conducted within a certified chemical fume hood or a ventilated enclosure to minimize inhalation exposure.[4]

Gloves: Double gloving with chemotherapy-tested nitrile gloves is recommended.[5] The outer glove should be worn over the gown cuff and the inner glove underneath.[5] Gloves must be

inspected for tears or contamination before use and should be changed immediately if compromised.[5][6]

Gowns: Wear a disposable, long-sleeved, impervious gown made of a material like polyethylene-coated polypropylene.[5] The gown should have a closed back and knit cuffs to ensure maximum protection.[5]

Eye and Face Protection: Safety goggles or a full-face shield must be worn to protect against splashes or aerosols.[2][5][7] If there is a risk of aerosolization, a NIOSH-approved respirator, such as an N95, should be used in conjunction with eye protection.[5]

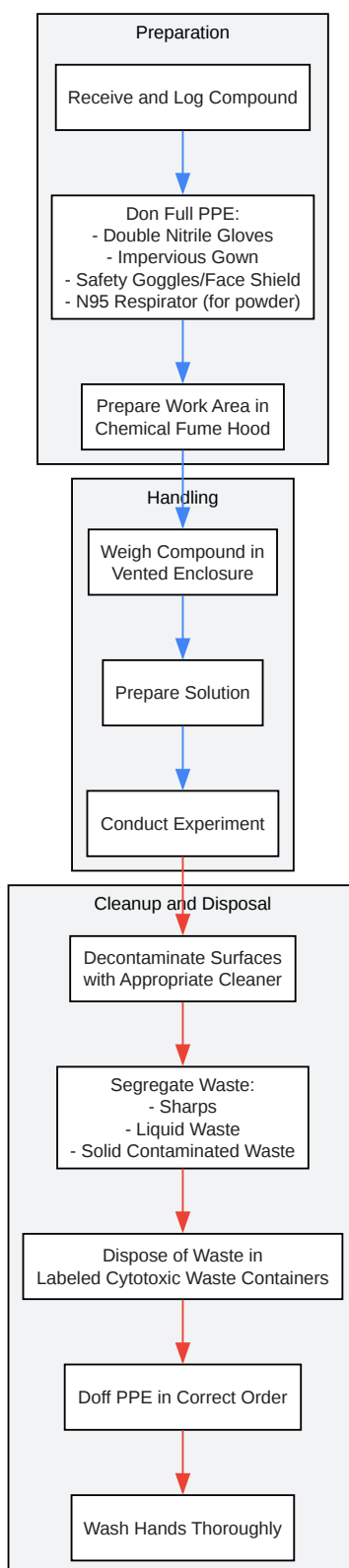
Respiratory Protection: For handling the powder form outside of a ventilated enclosure, a NIOSH-approved particulate respirator (e.g., N95) is required.[5][6]

Quantitative Data Summary

PPE Component	Specification	Standard/Recommendation
Gloves	Chemotherapy-tested Nitrile Gloves	ASTM D6978-05[5]
Thickness (Fingertip)	> 0.15 mm (5.9 mil)[5]	
Length	12 inches (305 mm)[5]	
Gown	Impervious, Polypropylene with Polyethylene Coating	ASTM F 1670, ASTM F 1671[5]
Respiratory Protection	Particulate Filter Respirator	NIOSH-approved N95 or higher[5]

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the procedural steps for the safe handling of **Risdiplam-hydroxylate-d3** from receipt to disposal.



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Safe Handling and Disposal Workflow for **Risdiplam-hydroxylate-d3**.

Spill Management

In the event of a spill, the area should be immediately secured to prevent further contamination.

[2] Personnel must wear full PPE, including a respirator, during cleanup.[2][8]

- Containment: Use an absorbent material from a designated spill kit to contain the spill.[2]
- Cleanup: Carefully collect all contaminated materials.[2]
- Decontamination: Clean the spill area with a suitable decontamination solution.[2]
- Disposal: All materials used for cleanup must be disposed of as cytotoxic waste in clearly labeled, sealed containers.[2]

Disposal Plan

All waste contaminated with **Risdiplam-hydroxylate-d3**, including unused compound, solutions, contaminated labware (e.g., pipette tips, tubes), and used PPE, must be disposed of as cytotoxic or hazardous waste.[2] This waste should be collected in designated, leak-proof, and clearly labeled containers. Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.[3] Do not dispose of this material down the drain.[6]

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[4][6]
- Skin Contact: In case of skin contact, immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[4][6]
- Eye Contact: If the compound comes into contact with the eyes, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4][6]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][4][6]

Always have the Safety Data Sheet (SDS) for Risdiplam available when working with the compound and provide it to any attending medical personnel.[6]

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